

An In-depth Technical Guide to the Chemical Structure and Properties of Oxacillin

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Compound of Interest

Compound Name: *Prostaphlin*

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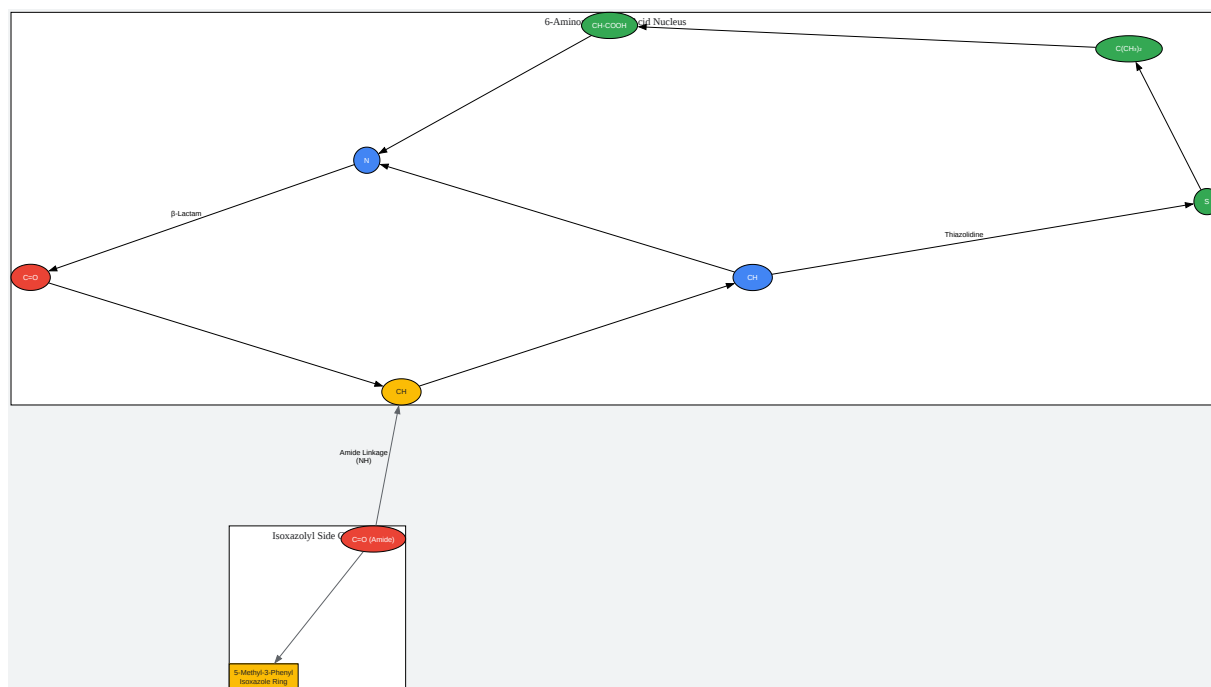
This document provides a comprehensive technical overview of oxacillin, a penicillinase-resistant β -lactam antibiotic. It details its chemical structure, physicochemical properties, mechanism of action, and the primary mechanisms by which bacteria develop resistance. Furthermore, it includes a detailed experimental protocol for determining its minimum inhibitory concentration (MIC), a critical metric in antimicrobial susceptibility testing.

Chemical Structure

Oxacillin is a semisynthetic antibiotic belonging to the penicillin family.^[1] Its core structure is the 6-aminopenicillanic acid nucleus, which consists of a thiazolidine ring fused to a β -lactam ring.^[2] The β -lactam ring is the active moiety responsible for the antibacterial activity.^[2] Attached to this nucleus is a 5-methyl-3-phenylisoxazole-4-carboxamide side chain, which provides steric hindrance, protecting the β -lactam ring from hydrolysis by many bacterial β -lactamase enzymes.^{[3][4]}

► Table 1: Chemical Identifiers for Oxacillin

Identifier	Value
IUPAC Name	(2S,5R,6R)-3,3-dimethyl-6-[[[(5-methyl-3-phenyl-1,2-oxazole-4-carbonyl)amino]-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[3]
CAS Number	66-79-5[3]
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₅ S[3]
SMILES	CC1=C(C(=NO1)C2=CC=CC=C2)C(=O)N[C@H]3[C@@H]4N(C3=O)--INVALID-LINK--C(=O)O[3]
InChI Key	UWYHMGVUTGAWSP-JKIFEVAISA-N[3]



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Schematic representation of Oxacillin's core structure.

Physicochemical Properties

The physicochemical properties of oxacillin are crucial for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. Key properties are summarized below.

► **Table 2: Physicochemical Data for Oxacillin**

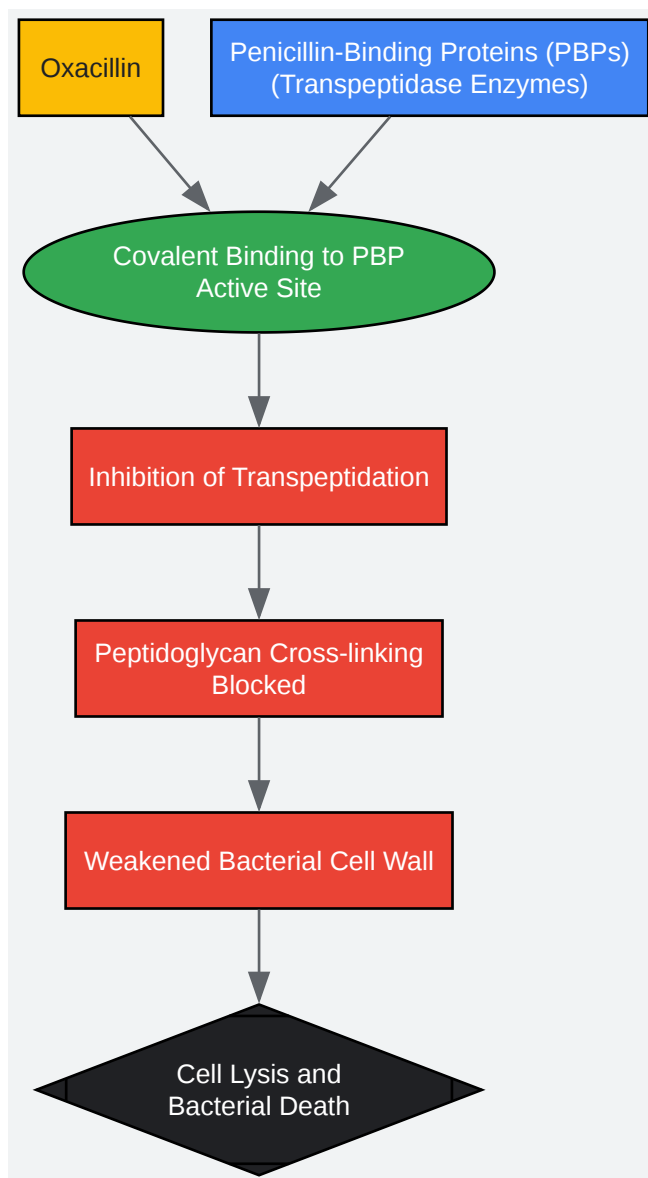
Property	Value	Reference
Molecular Weight	401.4 g/mol	[3][5]
Exact Mass	401.10454189 g/mol	[5]
XLogP3	2.4	[5]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	7	[5]
Rotatable Bond Count	4	[5]
Topological Polar Surface Area	138 Å ²	[5]
Solubility (Water)	50-52 mg/mL (for sodium salt monohydrate)	
Biological Half-Life	20 to 30 minutes	[5][6]

Mechanism of Action

As a β -lactam antibiotic, oxacillin's bactericidal activity results from the inhibition of bacterial cell wall synthesis.[3][5] The process is initiated by the drug's binding to specific penicillin-binding proteins (PBPs), which are bacterial enzymes essential for the final steps of peptidoglycan synthesis.[7][8] Peptidoglycan provides structural integrity to the bacterial cell wall.[7]

By covalently binding to the active site of PBPs, oxacillin blocks the transpeptidation reaction, which is the cross-linking of peptidoglycan strands.[2][7] This inhibition weakens the cell wall,

rendering the bacterium unable to withstand its internal osmotic pressure, ultimately leading to cell lysis and death.[7][8]



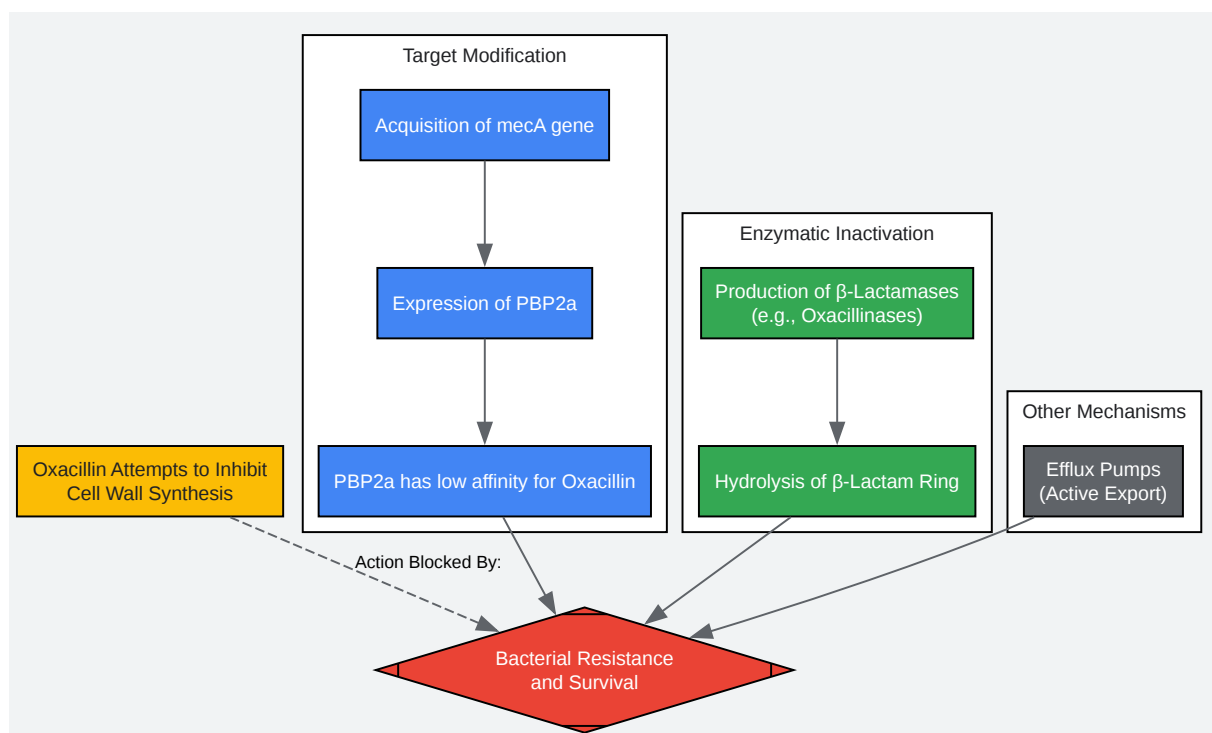
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Mechanism of action pathway for Oxacillin.

Mechanisms of Resistance

Bacterial resistance to oxacillin can emerge through several mechanisms, posing significant clinical challenges.

- **Target Site Modification (mecA-mediated):** The most critical resistance mechanism in staphylococci is the acquisition of the mecA gene.[9] This gene encodes for a modified penicillin-binding protein, PBP2a, which has a very low affinity for oxacillin and other β -lactam antibiotics.[9][10] Consequently, even in the presence of oxacillin, PBP2a can continue to carry out the transpeptidation reaction, allowing for cell wall synthesis and bacterial survival.[10]
- **Enzymatic Inactivation:** While oxacillin is designed to be resistant to many penicillinases, some bacteria can produce β -lactamase enzymes capable of hydrolyzing its β -lactam ring, thereby inactivating the antibiotic.[7][11] Class D β -lactamases, also known as oxacillinases (OXAs), are particularly noted for this capability.[11][12]
- **Other Mechanisms:** Additional, though less common, mechanisms include mutations in core genes related to cell-wall metabolism (mec-independent resistance) and the overexpression of efflux pumps that actively transport the antibiotic out of the bacterial cell.[9][10]



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Primary mechanisms of bacterial resistance to Oxacillin.

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Testing: Broth Microdilution Method

Determining the MIC of oxacillin against a bacterial isolate is fundamental for assessing its susceptibility and guiding clinical therapy. The broth microdilution method is a reference standard.^[13]

Objective: To determine the lowest concentration of oxacillin that prevents the visible growth of a target microorganism in vitro.^[13]

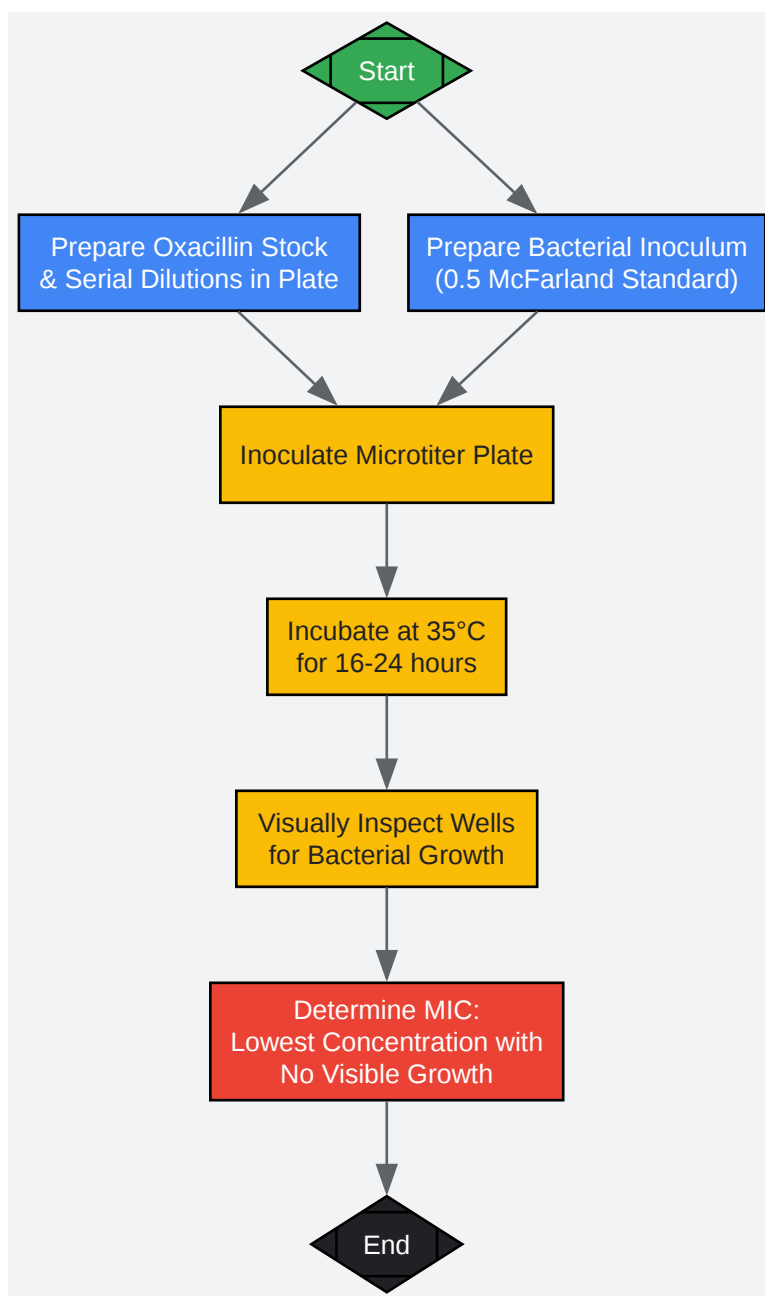
Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Oxacillin powder (analytical grade)
- Sterile 96-well microtiter plates
- Bacterial isolate(s) for testing
- Quality control (QC) strains (e.g., *S. aureus* ATCC® 29213™, *S. aureus* ATCC® 43300™)
- 0.5 McFarland turbidity standard
- Sterile saline or deionized water
- Incubator (35°C ± 2°C)

Methodology:

- Prepare Oxacillin Stock Solution: Accurately weigh oxacillin powder and dissolve it in a suitable solvent (e.g., deionized water) to create a high-concentration stock solution (e.g., 1280 µg/mL).^[13] Sterilize by filtration.

- **Prepare Serial Dilutions:** In a 96-well plate, perform two-fold serial dilutions of the oxacillin stock solution using CAMHB to achieve a range of final concentrations (e.g., from 64 µg/mL down to 0.06 µg/mL).^[13] Ensure each well contains a final volume of 50 µL. Include a growth control well (broth only, no antibiotic) and a sterility control well (uninoculated broth).
- **Prepare Bacterial Inoculum:** From a fresh (18-24 hour) culture plate, select several colonies of the test organism. Suspend them in sterile saline and adjust the turbidity to match a 0.5 McFarland standard.^[14] This corresponds to approximately 1.5×10^8 CFU/mL.
- **Inoculate Plate:** Dilute the standardized bacterial suspension in CAMHB so that when 50 µL is added to each well, it results in a final inoculum concentration of approximately 5×10^5 CFU/mL.^[13]
- **Incubation:** Cover the microtiter plate and incubate at 35°C for 16-20 hours in ambient air. For detecting oxacillin resistance in staphylococci, a full 24-hour incubation is recommended.^{[13][15]}
- **Reading Results:** After incubation, examine the plate for visible bacterial growth (turbidity or a pellet at the bottom of the wells). The MIC is the lowest concentration of oxacillin at which there is no visible growth.^[13] The growth control well must show turbidity for the test to be valid.



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*Experimental workflow for MIC determination by broth microdilution.
Experimental workflow for MIC determination by broth microdilution.*

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